

Phenoxybenzamine-d5 Hydrochloride solubility and storage conditions

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Compound of Interest

Compound Name: *Phenoxybenzamine-d5
Hydrochloride*

Cat. No.: *B589000*

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Technical Support Center: Phenoxybenzamine-d5 Hydrochloride

This technical support guide provides detailed information on the solubility, storage, and handling of **Phenoxybenzamine-d5 Hydrochloride** for research applications.

Frequently Asked Questions (FAQs)

Q1: What is the recommended method for storing **Phenoxybenzamine-d5 Hydrochloride** upon receipt?

A: Upon receipt, **Phenoxybenzamine-d5 Hydrochloride** should be stored under controlled conditions to ensure its stability. It is recommended to store the solid compound at 2-8°C.[1] For long-term storage, some suppliers recommend -20°C, and a stability of at least 4 years has been reported under these conditions.[2][3] The product is sensitive to light and air; therefore, it is crucial to store it in a tightly sealed container, protected from light, and preferably under an inert atmosphere.[1][4][5]

Q2: I am having trouble dissolving the compound. What are the recommended solvents and concentrations?

A: The solubility of **Phenoxybenzamine-d5 Hydrochloride** can vary depending on the solvent. For preparing stock solutions, organic solvents are recommended. The compound is a solid that can be dissolved in DMF, DMSO, and Ethanol.[2][3] Please refer to the solubility table below for specific concentrations. Note that using fresh, anhydrous DMSO is recommended as moisture-absorbing DMSO can reduce solubility.[6]

Q3: How long are stock solutions of **Phenoxybenzamine-d5 Hydrochloride** stable?

A: The stability of stock solutions depends on the solvent and storage temperature. Stock solutions in solvents like DMSO or ethanol should be aliquoted to avoid repeated freeze-thaw cycles. For optimal stability, it is recommended to store these aliquots at -80°C for up to one year, or at -20°C for up to one month.[6] A stock solution of 10 mg/mL in propylene glycol has been shown to be stable for 30 days at 4°C.[7]

Q4: What are the primary safety precautions I should take when handling this compound?

A: Phenoxybenzamine hydrochloride is a hazardous substance and should be handled with care in a laboratory setting. Always work in a well-ventilated area or under a chemical fume hood.[1] Avoid direct contact with skin, eyes, and clothing by wearing appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[4][8] Do not inhale the powder; avoid dust formation.[4] After handling, wash your hands and any exposed skin thoroughly.[1]

Troubleshooting Guide

Issue: Compound appears degraded or has changed color.

- Possible Cause: Improper storage, exposure to light or air.
- Solution: **Phenoxybenzamine-d5 Hydrochloride** is light and air-sensitive.[1][4] Ensure the vial is always tightly sealed and protected from light. If degradation is suspected, it is recommended to use a fresh vial to ensure the integrity of your experimental results.

Issue: Inconsistent results in my assay.

- Possible Cause: Instability of diluted working solutions or improper storage of stock solutions.

- Solution: Prepare fresh working solutions for each experiment from a properly stored stock solution. Avoid repeated freeze-thaw cycles of the stock solution by preparing single-use aliquots.^[6] When diluting into aqueous buffers, be aware that solubility is significantly lower (e.g., 0.3 mg/mL in a 1:1 solution of DMF:PBS pH 7.2), and precipitation may occur.^{[2][3]}

Data Presentation

Solubility Data

Solvent	Concentration	Citation
DMF	30 mg/mL	^{[2][3]}
DMSO	25 - 68 mg/mL	^{[2][3][6]}
Ethanol	25 - 68 mg/mL	^{[2][3][6]}
Water	17 mg/mL	^[6]
DMF:PBS (pH 7.2) (1:1)	0.3 mg/mL	^{[2][3]}

Note: Discrepancies in reported solubility (e.g., for DMSO and Ethanol) may exist between different suppliers. It is always recommended to perform a small-scale solubility test.

Storage Conditions

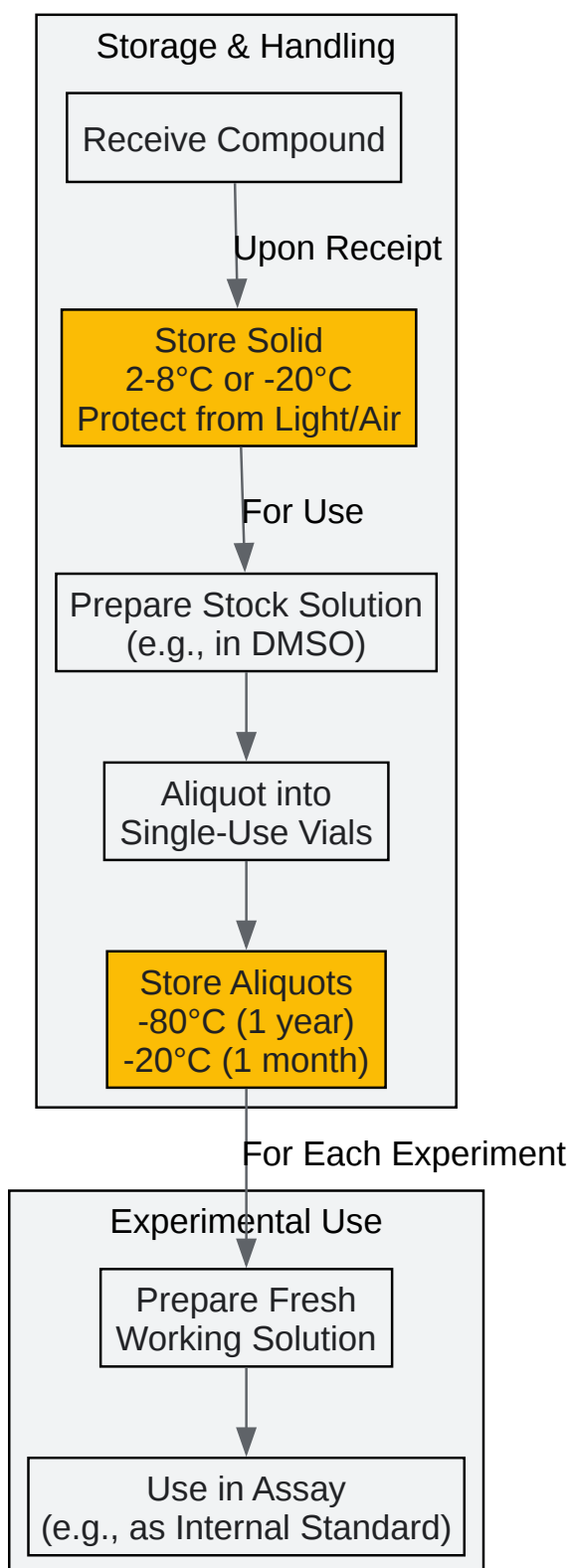
Condition	Temperature	Duration	Citation
Solid Compound (Short-term)	2 - 8°C	As per supplier	^[1]
Solid Compound (Long-term)	-20°C	≥ 4 years	^{[2][3]}
Stock Solution in Solvent	-80°C	1 year	^[6]
Stock Solution in Solvent	-20°C	1 month	^[6]

Experimental Protocols

Protocol: Preparation of a Stock Solution

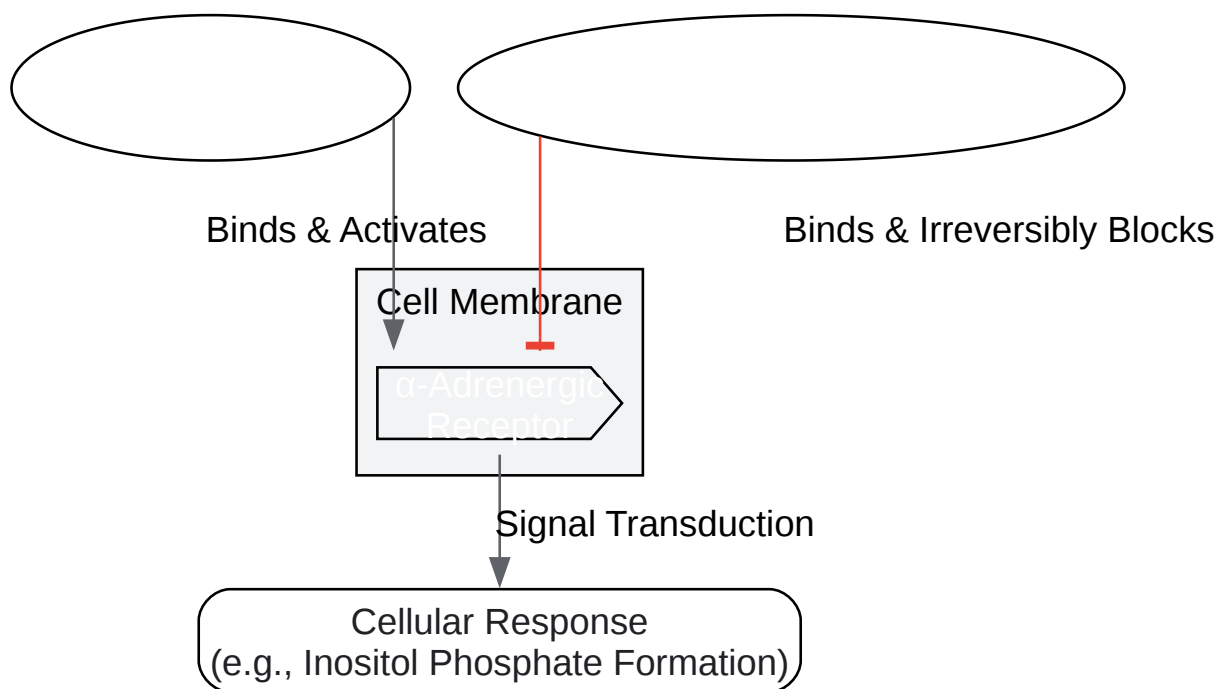
- **Acclimatization:** Before opening, allow the vial of **Phenoxybenzamine-d5 Hydrochloride** to warm to room temperature to prevent condensation.
- **Weighing:** In a chemical fume hood, carefully weigh the desired amount of the compound.
- **Solvent Addition:** Add the appropriate volume of the chosen solvent (e.g., fresh anhydrous DMSO) to the compound to achieve the desired concentration.
- **Dissolution:** Vortex or sonicate the solution gently until the compound is completely dissolved.
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in tightly sealed vials.
- **Storage:** Store the aliquots at -80°C for long-term use or -20°C for short-term use.^[6] Ensure they are protected from light.

Visualizations



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Caption: Experimental workflow for Phenoxybenzamine-d5 HCl.



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Caption: Mechanism of α -Adrenergic Receptor antagonism.

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